

Application Note: Preparation of Tetraethylammonium Acetate Stock Solution for Patch Clamp Electrophysiology

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Compound of Interest

Compound Name: Tetraethylammonium acetate

Cat. No.: B072576

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Introduction

Tetraethylammonium (TEA) is a widely used pharmacological agent in electrophysiology to block voltage-gated potassium (K⁺) channels. By blocking these channels, researchers can isolate and study other ionic currents, such as those from sodium (Na⁺) and calcium (Ca²⁺) channels, which are crucial in various physiological and pathological processes.

Tetraethylammonium acetate is a salt of TEA that is soluble in aqueous solutions and suitable for use in physiological buffers. This application note provides a detailed protocol for the preparation of a 1 M **Tetraethylammonium acetate** stock solution for use in patch clamp experiments.

Data Presentation

A summary of the key quantitative data for the preparation of the stock solution is provided in the table below for easy reference.

Parameter	Value	Reference
Chemical Name	Tetraethylammonium acetate tetrahydrate	[1]
Molecular Formula	(C ₂ H ₅) ₄ N(OCOCH ₃) · 4H ₂ O	[1]
Molecular Weight	261.36 g/mol	[1]
CAS Number	67533-12-4	[1]
Solubility in Water	100 mg/mL	[1]
Recommended Stock Concentration	1 M	
Storage Temperature	2-8°C	[2]

Experimental Protocol: Preparation of 1 M Tetraethylammonium Acetate Stock Solution

This protocol outlines the steps to prepare a 1 M stock solution of **Tetraethylammonium acetate**. This high-concentration stock can then be diluted to the desired final concentration in the external or internal patch clamp solutions.

Materials:

- **Tetraethylammonium acetate** tetrahydrate (FW: 261.36 g/mol)
- High-purity water (e.g., Milli-Q or equivalent)
- Magnetic stirrer and stir bar
- Volumetric flask (e.g., 50 mL or 100 mL)
- Weighing paper or boat
- Spatula
- Analytical balance

- pH meter
- Osmometer
- 0.22 µm syringe filter
- Sterile storage bottles or centrifuge tubes

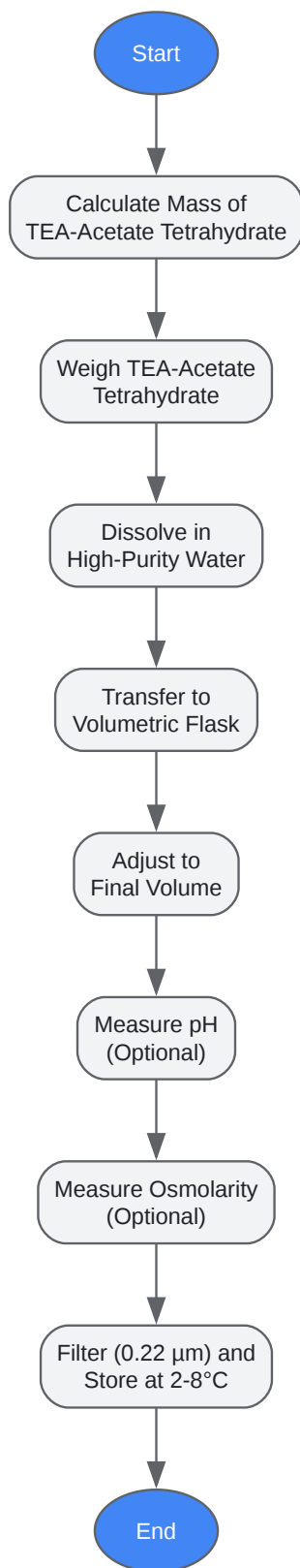
Procedure:

- Calculate the required mass of **Tetraethylammonium acetate** tetrahydrate.
 - To prepare 50 mL of a 1 M stock solution, the calculation is as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 0.050 \text{ L} \times 261.36 \text{ g/mol} = 13.068 \text{ g}$
- Weigh the **Tetraethylammonium acetate** tetrahydrate.
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out 13.068 g of **Tetraethylammonium acetate** tetrahydrate.
- Dissolve the **Tetraethylammonium acetate** tetrahydrate.
 - Add approximately 30-40 mL of high-purity water to a beaker containing a magnetic stir bar.
 - Place the beaker on a magnetic stirrer and begin stirring.
 - Slowly add the weighed **Tetraethylammonium acetate** tetrahydrate to the water.
 - Continue stirring until the solid is completely dissolved. The solution should be clear and colorless.^[1]
- Transfer the solution to a volumetric flask.
 - Carefully pour the dissolved solution from the beaker into a 50 mL volumetric flask.

- Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the solute is transferred.
- Adjust the final volume.
 - Add high-purity water to the volumetric flask until the bottom of the meniscus reaches the 50 mL mark.
 - Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Measure and adjust the pH (Optional but recommended).
 - The initial pH of the solution should be measured. For most patch clamp experiments, the pH of the final working solution is critical and typically adjusted to 7.2-7.4.[\[3\]](#)[\[4\]](#)
 - If necessary, the pH of the stock solution can be adjusted with small amounts of a suitable acid (e.g., acetic acid) or base (e.g., N-methyl-D-glucamine). However, it is often preferable to adjust the pH of the final, diluted working solution.
- Measure the osmolarity (Optional but recommended).
 - The osmolarity of the stock solution will be high. This measurement is more critical for the final working solution, which should be iso-osmotic or slightly hyper-osmotic to the cells being studied.[\[5\]](#)
- Filter and store the stock solution.
 - Draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a sterile storage bottle or into smaller aliquots in sterile centrifuge tubes.[\[3\]](#)
 - Label the container clearly with the name of the solution, concentration, and date of preparation.
 - Store the stock solution at 2-8°C.[\[2\]](#) For long-term storage, aliquots can be frozen at -20°C.[\[5\]](#)

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the protocol for preparing the **Tetraethylammonium acetate** stock solution.



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Caption: Workflow for preparing TEA-acetate stock solution.

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